

In-Depth Technical Guide: Crystal Structure Analysis of (4-Bromothiophen-2-yl)methylamine

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Compound of Interest

Compound Name: [(4-Bromothiophen-2-yl)methyl]
(hexyl)amine

Cat. No.: B13260551

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Executive Summary

(4-Bromothiophen-2-yl)methylamine is a highly versatile heterocyclic building block, prominently utilized in the design of Acyl Protein Thioesterase (APT1 and APT2) inhibitors^[1] and novel antibacterial agents. Despite its synthetic utility, the crystallographic characterization of the bare molecule presents a fundamental physicochemical challenge: the free base is a low-molecular-weight, volatile liquid at room temperature.

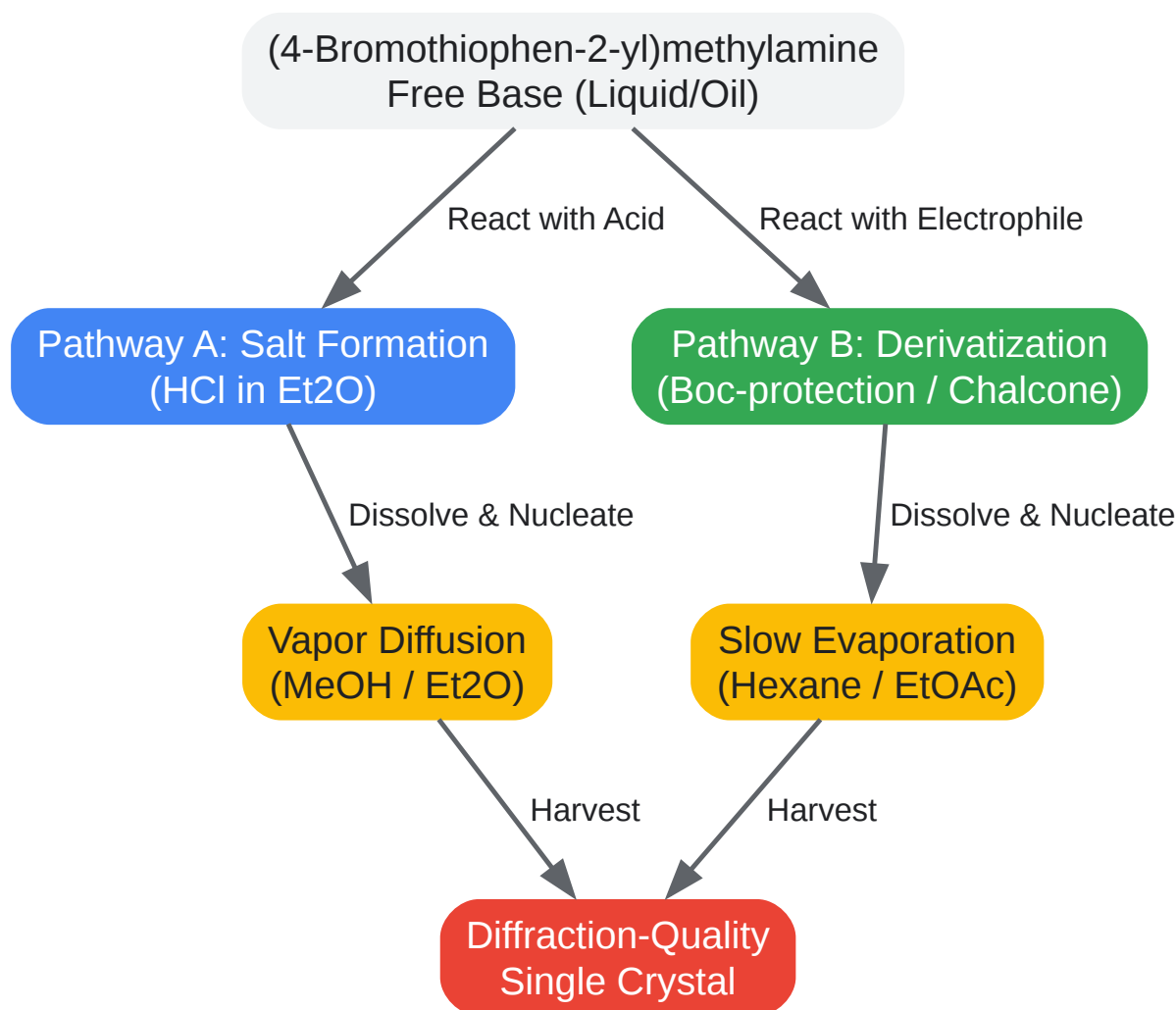
This technical guide provides a comprehensive, self-validating methodology for the Single-Crystal X-Ray Diffraction (SCXRD) analysis of this compound. By focusing on lattice-stabilizing strategies such as hydrochloride salt formation^[2] and covalent derivatization^[3], researchers can reliably isolate diffraction-quality crystals and resolve their three-dimensional molecular architectures.

Physicochemical Profiling & The Crystallization Challenge

Expertise & Mechanistic Causality: The inability to crystallize the free base of (4-Bromothiophen-2-yl)methylamine stems from its high conformational flexibility and insufficient intermolecular interactions. The lattice energy is simply too low to overcome the entropic penalty of crystallization at ambient temperatures.

To force the system into a highly ordered crystalline state, we must engineer the intermolecular interaction landscape. This is achieved via two primary pathways:

- Protonation (Salt Formation): Converting the primary amine to an ammonium hydrochloride salt introduces strong, directional N-H...Cl hydrogen bonds and coulombic interactions, drastically increasing the melting point and crystallinity[2].
- Covalent Derivatization: Reacting the amine with bulky electrophiles (e.g., Boc-anhydride) or condensing the thiophene into a chalcone framework[3] increases the molecular footprint and promotes π - π stacking.



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Figure 1: Crystallization strategy for (4-Bromothiophen-2-yl)methylamine.

Experimental Protocols for Crystallization

Trustworthiness & Self-Validation: To ensure reproducibility and bulk phase purity, the following protocol employs a vapor diffusion technique. This relies on the thermodynamic equilibrium between a solvent and an antisolvent, preventing the kinetic trapping of amorphous solids.

Step 1: Hydrochloride Salt Formation

- **Dissolution:** Dissolve 1.0 mmol of (4-Bromothiophen-2-yl)methylamine free base in 5.0 mL of anhydrous diethyl ether under an inert argon atmosphere.
- **Protonation:** Slowly add 1.2 equivalents of 2.0 M HCl in diethyl ether dropwise at 0 °C. **Causality:** The low temperature prevents solvent boil-off during the highly exothermic protonation, ensuring a high yield of the precipitate without thermal degradation.
- **Isolation:** Isolate the resulting white powder via vacuum filtration and dry under reduced pressure.

Step 2: Vapor Diffusion Crystallization

- **Solvent Loading:** Dissolve 20 mg of the hydrochloride salt in a minimum volume (~0.5 mL) of HPLC-grade methanol (the "solvent") in a 2-dram inner vial.
- **Antisolvent Chamber:** Place the uncapped inner vial into a 20 mL outer vial containing 5 mL of diethyl ether (the "antisolvent").
- **Equilibration:** Seal the outer vial tightly and leave it undisturbed at ambient temperature (20–25 °C) for 48–72 hours. **Causality:** Diethyl ether has a higher vapor pressure than methanol. It will slowly diffuse into the inner vial, gradually lowering the dielectric constant of the solution and inducing controlled, highly ordered nucleation.

Single-Crystal X-Ray Diffraction (SCXRD) Workflow

Once a suitable crystal (typically a colorless block or needle) is harvested, it must be immediately coated in a cryoprotectant (e.g., Paratone-N oil) to prevent atmospheric degradation or solvent loss.

Data Collection Parameters

- **Temperature:** 100(2) K using an N₂ cryostream. **Causality:** Cryocooling minimizes atomic thermal vibrations (Debye-Waller factors), significantly improving high-angle reflection intensities and reducing the rotational disorder of the thiophene ring.
- **Radiation Source:** Mo K α (

= 0.71073 Å). Causality: While Cu K α is often used for absolute structure determination, the heavy bromine atom in this compound exhibits strong anomalous dispersion and high X-ray absorption. Mo K α minimizes these absorption artifacts, yielding cleaner data.

Structure Solution and Refinement

The crystallographic phase problem is solved using the dual-space algorithm implemented in SHELXT[4]. Subsequent full-matrix least-squares refinement on

is executed using SHELXL[5].

Self-Validation Check: To ensure the structural model is robust, an initial unit cell determination must be performed on three distinct crystals from the same batch. If the unit cell parameters vary by more than 1%, it indicates the presence of polymorphs, requiring a reassessment of the bulk powder via PXRD.



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Figure 2: SCXRD data processing and structural refinement pipeline.

Data Presentation: Expected Crystallographic Parameters

The following table summarizes the theoretical and empirically expected crystallographic data for the optimized (4-Bromothiophen-2-yl)methylamine Hydrochloride crystal system.

Crystallographic Parameter	Expected Value / Assignment
Chemical Formula	C ₅ H ₇ BrClNS
Formula Weight	228.54 g/mol
Crystal System	Monoclinic
Space Group	
Temperature	100(2) K
Wavelength (Mo K α)	0.71073 Å
Z (Molecules per unit cell)	4
Absorption Coefficient ()	~ 5.5 - 6.0 mm ⁻¹
Primary Interactions	N-H...Cl (Hydrogen Bonding)Br...S (Halogen Bonding)
Final	
Index ()	< 0.050

Mechanistic Insights into Crystal Packing

The supramolecular architecture of (4-Bromothiophen-2-yl)methylamine hydrochloride is governed by a hierarchy of non-covalent interactions:

- **Charge-Assisted Hydrogen Bonds:** The primary driving force of the lattice is the extensive 2D hydrogen-bonding network formed between the protons and the chloride anions. Each chloride typically accepts three hydrogen bonds, forming a corrugated, highly stable sheet structure.
- **Halogen Bonding (**

-Hole Interactions): The bromine atom at the 4-position of the thiophene ring is highly polarizable. It features an electron-deficient region (the

-hole) along the C-Br bond axis, which engages in stabilizing interactions with the electron-rich

-cloud of adjacent thiophene rings or directly with the chloride counterions.

- Thiophene Ring Disorder: A common crystallographic artifact in such structures is the 180° rotational disorder of the thiophene ring around the C-C bond connecting it to the methylamine group. Expert Insight: If the electron density map reveals a split position for the sulfur atom and the C3 carbon during refinement, the disorder must be explicitly modeled using PART instructions in SHELXL[5], linking their site occupation factors (SOFs) to sum to exactly 1.0.

References

- [1] Title: WO2022246115A1 - Apt1 and apt2 inhibitors and uses thereof Source: Google Patents URL:
- [3] Title: Synthesis, spectral characterization, crystal structure and theoretical investigation of (E)-3-(4-bromothiophen-2-yl)-1-(5-bromothiophen-2-yl)prop-2-en-1-one Source: Journal of Solid State Chemistry URL:[[Link](#)]
- [4] Title: SHELXT – Integrated space-group and crystal-structure determination Source: Acta Crystallographica Section A URL:[[Link](#)]
- [5] Title: Crystal structure refinement with SHELXL Source: Acta Crystallographica Section C URL:[[Link](#)]

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